

Application Notes and Protocols for Nucleophilic Addition Reactions of Cyclopentyl Phenyl Ketone

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Compound of Interest

Compound Name: Cyclopentyl phenyl ketone

Cat. No.: B1630411

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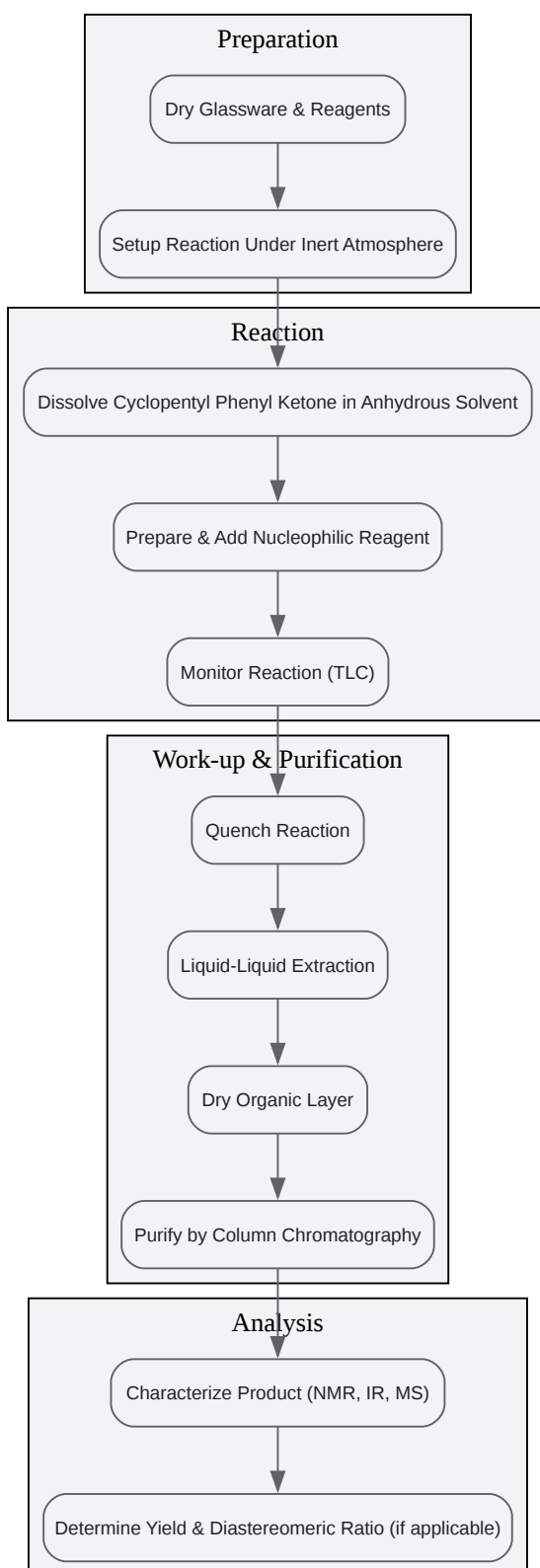
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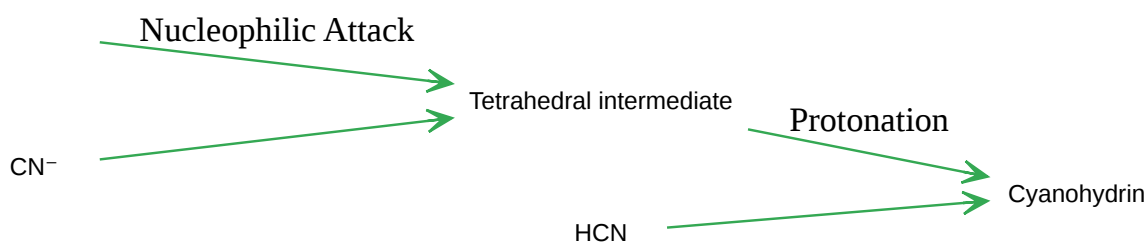
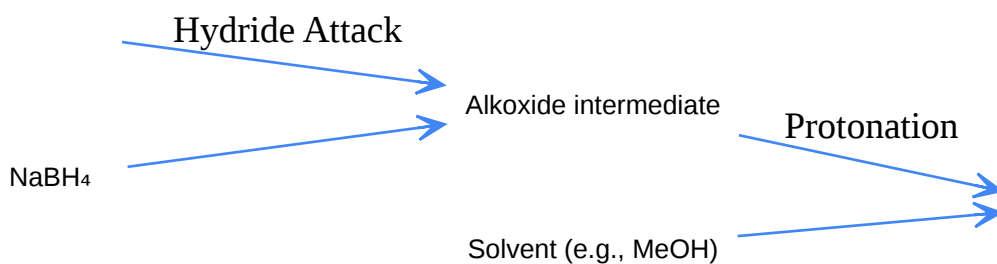
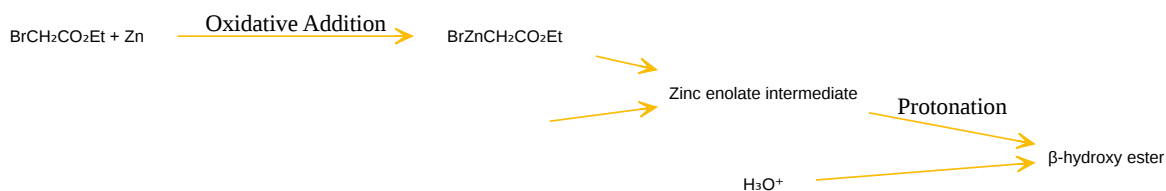
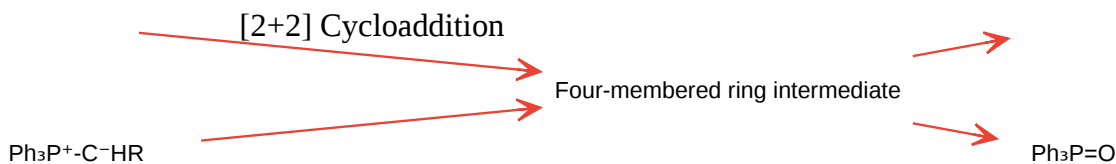
These application notes provide a detailed overview of several key nucleophilic addition reactions involving **cyclopentyl phenyl ketone**. This versatile ketone is a valuable building block in organic synthesis, notably as a precursor in the preparation of various pharmaceutical compounds.^[1] The protocols and data presented herein are intended to serve as a practical guide for laboratory applications.

Overview of Nucleophilic Addition to Cyclopentyl Phenyl Ketone

Cyclopentyl phenyl ketone, a prochiral ketone, readily undergoes nucleophilic addition to its electrophilic carbonyl carbon. The stereochemical outcome of these additions can often be predicted using established models such as the Felkin-Anh or Cram's rule, which consider the steric hindrance around the carbonyl group.^{[2][3][4]} The cyclopentyl and phenyl groups present different steric environments, influencing the trajectory of the incoming nucleophile.

A general workflow for performing and analyzing these reactions is outlined below.





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References

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